Pyrovatex CP: A Technical Guide to its Chemical Composition and Analysis

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Compound of Interest

Compound Name:	*3-(Dimethylphosphono)-N-methylolpropionamide*
CAS No.:	*20120-33-6*
Cat. No.:	*B1294740*

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Executive Summary

Pyrovatex CP is a durable flame retardant finish primarily used for cellulosic fibers like cotton. Its efficacy lies in the chemical bonding of an organophosphorus compound to the cellulose polymer, which alters the thermal decomposition process to favor char formation over the generation of flammable gases. This technical guide provides a comprehensive overview of the chemical composition of Pyrovatex CP, its mechanism of action, and the analytical methodologies used for its characterization and the assessment of treated textiles. Detailed experimental protocols, quantitative data, and process diagrams are presented to serve as a valuable resource for researchers and professionals in the field.

Chemical Composition and Properties

The active ingredient in Pyrovatex CP is N-methylol dimethylphosphonopropionamide. Its chemical and physical properties are summarized in Table 1.

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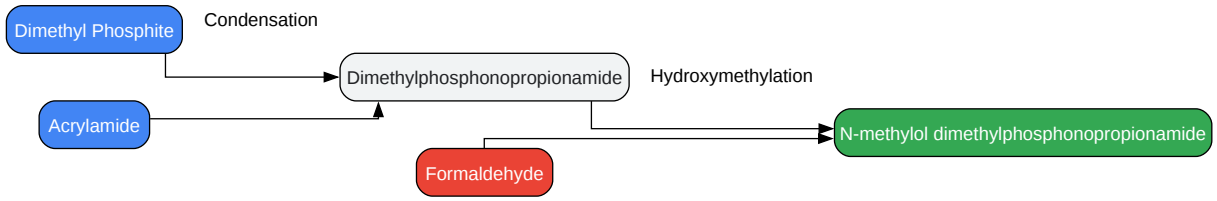
Table 1: Chemical and Physical Properties of the Active Ingredient in Pyrovatex CP[1]

Property	Value
Chemical Name	[3-[(Hydroxymethyl)amino]-3-oxopropyl]-phosphonic acid dimethyl ester
Common Name	N-methylol dimethylphosphonopropionamide
CAS Number	20120-33-6
Molecular Formula	C6H14NO5P
Molecular Weight	211.15 g/mol
Appearance	Colorless to light yellow transparent liquid
Solubility	Soluble in Chloroform, DMSO, Methanol

Pyrovatex CP is typically applied as part of a formulation that includes a cross-linking agent and a catalyst. A common cross-linking agent is a modified dihydroxyethylene urea (DHEU), such as Knittex FFRC.[2][3][4][5][6] The catalyst is often an acid, such as phosphoric acid, which facilitates the reaction between Pyrovatex CP and cellulose.[7][8]

Synthesis of the Active Ingredient

The synthesis of N-methylol dimethylphosphonopropionamide is a two-step process.[1] First, dimethyl phosphite is condensed with acrylamide. This is followed by hydroxymethylation with formaldehyde.



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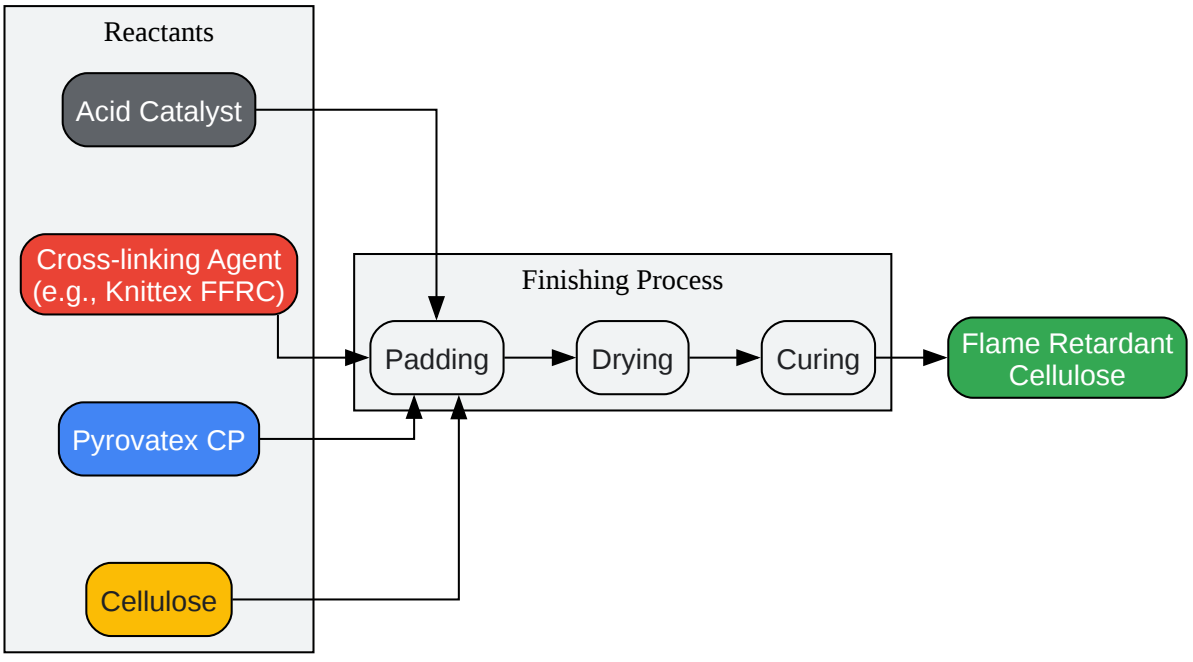
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Caption: Synthesis of the active ingredient in Pyrovatex CP.

Mechanism of Flame Retardancy

Pyrovatex CP imparts flame retardancy to cellulosic materials by altering their thermal decomposition pathway. In the presence of heat, the phosphorus-containing compound catalyzes the dehydration of cellulose to form char, which acts as a thermal barrier and reduces the production of flammable volatile compounds.

The application process involves the chemical bonding of Pyrovatex CP to the hydroxyl groups of cellulose. This reaction is facilitated by an acidic catalyst and a high-temperature curing step. Cross-linking agents are used to enhance the durability of the flame-retardant finish.



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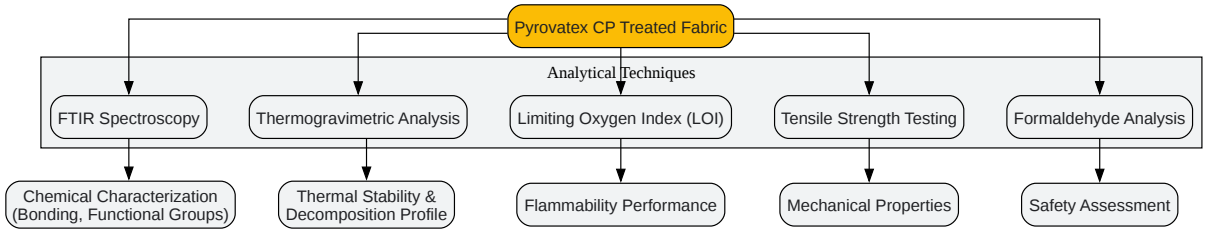
Caption: Application process of Pyrovatex CP to cellulose.

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The N-methylol group of Pyrovatex CP reacts with the hydroxyl groups of cellulose, forming a covalent bond. The cross-linking agent can react with both cellulose and Pyrovatex CP, creating a durable, cross-linked network.[2][3][5]

Analytical Methodologies

A variety of analytical techniques are employed to characterize Pyrovatex CP and evaluate the performance of treated textiles.



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Caption: Analytical workflow for Pyrovatex CP treated fabrics.

Experimental Protocols

- Objective: To confirm the presence of Pyrovatex CP on the treated fabric and to study the chemical changes in cellulose.
- Methodology:
  - Obtain a small sample of the treated and untreated fabric.
  - Record the spectra using an FTIR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
  - Scan the samples in the range of 4000-500 cm^{-1}.[2][9][10][11][12][13]

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- Analyze the spectra for characteristic peaks. The peak around 2363 cm^{-1} can be attributed to the amide group (-CO-NH) from Pyrovatex CP.[2][3] Changes in the hydroxyl (-OH) stretching region (around 3330 cm^{-1}) and the C-O stretching region (around 1017 cm^{-1}) of cellulose can also be observed.[14]

- Objective: To evaluate the thermal stability and char-forming ability of the treated fabric.
- Methodology:
  - Place a small, weighed sample (approximately 10 mg) of the fabric into a TGA instrument.[15]
  - Heat the sample from room temperature to approximately 700°C at a constant heating rate (e.g., 10°C/min or 20°C/min) under a nitrogen or air atmosphere.[9][15][16]
  - Record the weight loss as a function of temperature.
  - Analyze the resulting thermogram to determine the onset of decomposition and the percentage of char residue at high temperatures. Flame retardant treated fabrics typically show an earlier onset of decomposition but a higher char yield compared to untreated fabric.[15][17]
- Objective: To determine the minimum concentration of oxygen in an oxygen/nitrogen mixture that is required to support flaming combustion of the fabric.
- Standard: ASTM D2863[18][19][20][21][22]
- Methodology:
  - A fabric specimen of specified dimensions is placed vertically in a glass chimney.
  - A mixture of oxygen and nitrogen is flowed upwards through the chimney.
  - The top edge of the specimen is ignited.
  - The oxygen concentration is adjusted until the flame is just sustained.

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- The LOI is the percentage of oxygen in the mixture at this point. A higher LOI value indicates better flame retardancy.

- Objective: To assess the effect of the flame-retardant treatment on the mechanical strength of the fabric.
- Standard: ISO 13934-1 (Strip method)[23][24][25][26][27]
- Methodology:
  - Cut fabric specimens to the specified dimensions.
  - Mount the specimen in a constant-rate-of-extension (CRE) tensile testing machine.
  - Apply a tensile force at a constant rate until the specimen breaks.
  - Record the maximum force (tensile strength) and elongation at maximum force.
  - Compare the results for treated and untreated fabrics to determine any loss in strength due to the chemical treatment.
- Objective: To quantify the amount of free formaldehyde released from the treated fabric.
- Standard: ISO 14184-1 (Water extraction method)[15][28][29][30]
- Methodology:
  - A weighed specimen of the fabric is placed in distilled water.
  - The sample is agitated in a water bath at a controlled temperature (e.g., 40°C) for a specified time (e.g., 60 minutes).[29][30]
  - The extract is filtered.
  - A colorimetric reagent (e.g., Nash reagent) is added to the extract.[29][30]
  - The absorbance of the resulting solution is measured using a spectrophotometer at a specific wavelength (e.g., 412 nm), and the concentration of formaldehyde is determined.

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[29]

Quantitative Data

The application of Pyrovatex CP and its performance can be quantified through various parameters.

Table 2: Typical Finishing Formulation for Pyrovatex CP on Cotton[6]

Component	Concentration (g/L)
Pyrovatex CP New	350 - 450
Knittex FFRC (Cross-linker)	80 - 120
Tenside (Wetting Agent)	5

Table 3: Performance Data of Pyrovatex CP Treated Cotton

Parameter	Untreated Cotton	Treated Cotton
Limiting Oxygen Index (LOI) (%)	~18	>28[7]
Char Length (Vertical Flame Test)	Complete Burn	< 30 mm[31]
Tensile Strength Loss (%)	N/A	25 - 33[23]
Free Formaldehyde (mg/kg)	<20	Typically <75, can be optimized to <20[30][32]

Conclusion

Pyrovatex CP is a well-established and effective flame retardant for cellulosic textiles. Its chemical composition, based on N-methylol dimethylphosphonopropionamide, allows for the formation of a durable covalent bond with cellulose, leading to enhanced char formation and reduced flammability. The analytical methods detailed in this guide provide a robust framework for the characterization of Pyrovatex CP and the comprehensive evaluation of treated fabrics.

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For researchers and professionals, a thorough understanding of these principles and methodologies is crucial for the development and optimization of flame-retardant textiles that meet stringent safety and performance standards.

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